

# Personal protective equipment for handling Fmoc-ala-aldehyde

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## Compound of Interest

Compound Name: Fmoc-ala-aldehyde

Cat. No.: B613596

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## Essential Safety and Handling Guide for Fmoc-Ala-Aldehyde

Disclaimer: A specific Safety Data Sheet (SDS) for **Fmoc-ala-aldehyde** (CAS No. 146803-41-0) was not readily available through the conducted searches. The following guidance is based on the safety information for structurally similar compounds, such as Fmoc-L-alaninol and other N-protected amino acids, as well as general safety protocols for handling potentially hazardous, air- and moisture-sensitive solid chemicals. Researchers should always perform a thorough risk assessment before handling any chemical and consult with their institution's environmental health and safety department.

This guide provides essential safety and logistical information for researchers, scientists, and drug development professionals handling **Fmoc-ala-aldehyde**. It includes recommendations for personal protective equipment (PPE), a step-by-step operational plan, and disposal guidelines to ensure the safe and effective use of this compound in the laboratory.

## Properties of Fmoc-Ala-Aldehyde

A summary of the available physical and chemical properties for **Fmoc-ala-aldehyde** is presented below.

Property	Value
Synonyms	Fmoc-L-Ala-aldehyde
CAS Number	146803-41-0[1]
Molecular Formula	C <sub>18</sub> H <sub>17</sub> NO <sub>3</sub> [1]
Molecular Weight	295.34 g/mol [1]
Appearance	White powder[1]
Melting Point	159 - 163 °C[1]
Storage Conditions	Store at ≤ -4 °C[1]

## Recommended Personal Protective Equipment (PPE)

A conservative approach to personal protective equipment is recommended due to the lack of specific hazard data for **Fmoc-ala-aldehyde**. The aldehyde functional group can be irritating to the skin, eyes, and respiratory system.

Situation	Required PPE
Receiving and Storage	- Safety glasses- Nitrile gloves- Laboratory coat
Weighing and Aliquoting (in a fume hood)	- Safety goggles or a face shield- Nitrile gloves (consider double gloving)- Laboratory coat- Respiratory protection (N95 or higher) if handling large quantities or if dust is generated
Use in a Reaction (in a fume hood)	- Safety goggles or a face shield- Nitrile gloves (consider double gloving)- Laboratory coat
Spill Cleanup	- Safety goggles or a face shield- Nitrile gloves (consider double gloving)- Laboratory coat- Respiratory protection (as needed)
Waste Disposal	- Safety goggles- Nitrile gloves- Laboratory coat

## Operational and Disposal Plan

This section provides a step-by-step guide for the safe handling and disposal of **Fmoc-ala-aldehyde**.

## Experimental Protocol: Step-by-Step Handling Procedure

- Receiving and Inspection:
  - Upon receipt, visually inspect the container for any signs of damage or leakage.
  - Verify that the product name and CAS number on the label match the order.
  - Wear safety glasses and nitrile gloves during inspection.
- Storage:
  - Store the container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents.<sup>[2]</sup>
  - Follow the recommended storage temperature of  $\leq -4\text{ }^{\circ}\text{C}$ .<sup>[1]</sup>
  - Keep the container tightly closed to prevent exposure to air and moisture.<sup>[2]</sup>
- Preparation for Use:
  - Before opening, allow the container to equilibrate to room temperature in a desiccator to prevent condensation of moisture.
  - All handling of the solid compound should be performed in a certified chemical fume hood.
- Weighing and Aliquoting:
  - Wear appropriate PPE, including safety goggles, a lab coat, and nitrile gloves.
  - Use anti-static weighing paper or a weighing boat.
  - Handle the powder carefully to minimize dust generation.

- If weighing larger quantities, consider using respiratory protection.
- Close the primary container tightly immediately after use.
- Use in a Reaction:
  - Set up the reaction apparatus in a chemical fume hood.
  - Add the **Fmoc-ala-aldehyde** to the reaction vessel carefully.
  - If the reaction is sensitive to air or moisture, use appropriate inert atmosphere techniques (e.g., a nitrogen or argon atmosphere).
- Spill Management:
  - In case of a small spill, carefully sweep up the solid material, avoiding dust generation.<sup>[2]</sup>
  - Place the spilled material into a labeled, sealed container for hazardous waste disposal.<sup>[2]</sup>
  - Clean the spill area with an appropriate solvent and decontaminate surfaces.
  - For larger spills, evacuate the area and follow your institution's emergency procedures.

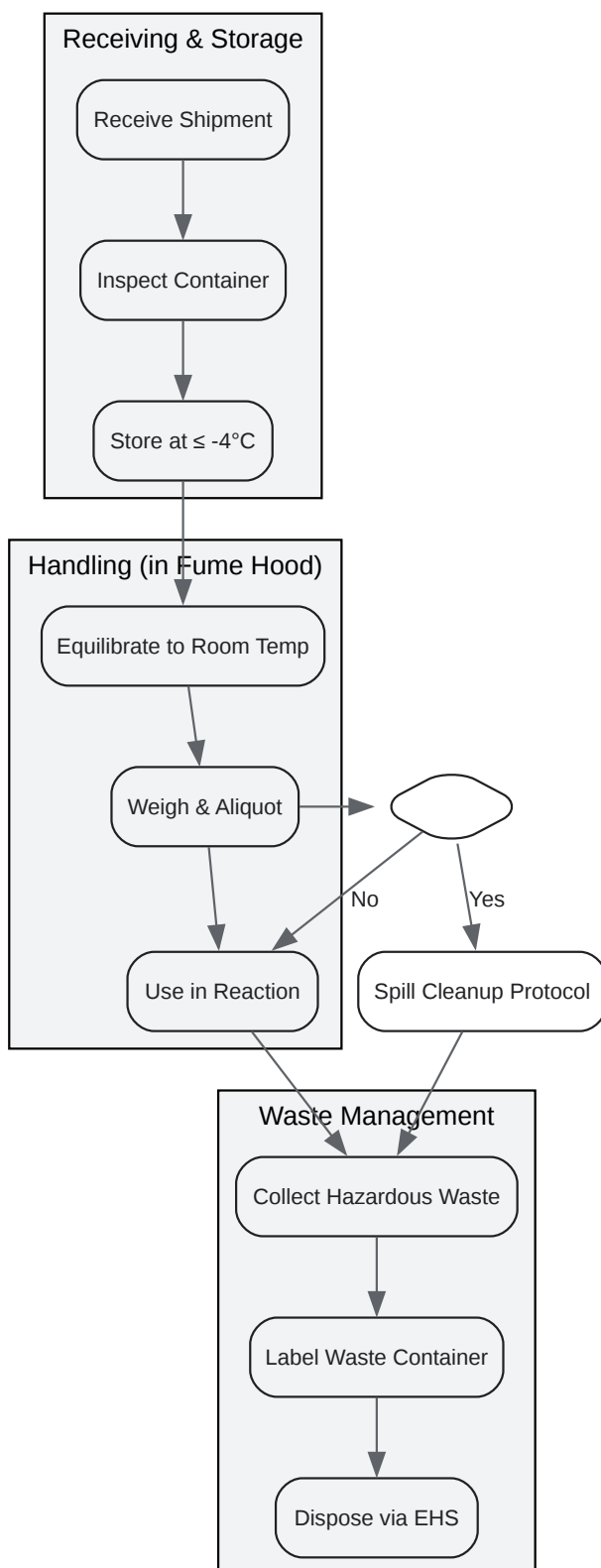
## Disposal Plan

- Waste Identification: All waste containing **Fmoc-ala-aldehyde**, including contaminated consumables (e.g., gloves, weighing paper), should be considered hazardous waste.
- Waste Collection:
  - Collect solid waste in a clearly labeled, sealed container.
  - Collect liquid waste from reactions and cleaning in a separate, labeled hazardous waste container.
  - Do not mix with incompatible waste streams.
- Container Labeling: Label waste containers with "Hazardous Waste" and the full chemical name "**Fmoc-ala-aldehyde**".

- Final Disposal: Dispose of all hazardous waste through your institution's environmental health and safety office, following all local, state, and federal regulations.[\[2\]](#)

## Visualizing the Workflow

The following flowchart illustrates the key steps in the safe handling and disposal of **Fmoc-ala-aldehyde**.



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Caption: Workflow for handling **Fmoc-ala-aldehyde**.

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## References

- 1. chemimpex.com [chemimpex.com]
- 2. peptide.com [peptide.com]
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